

(E)-9-(Prop-1-en-1-yl)-9H-purin-6-amine synthesis pathway

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 9-Propenyladenine

Cat. No.: B560649

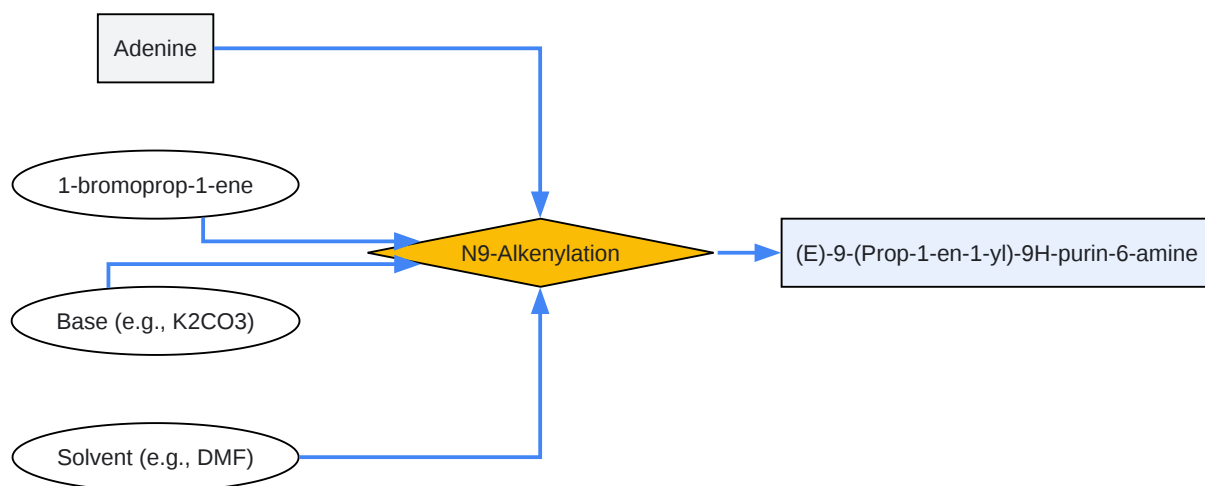
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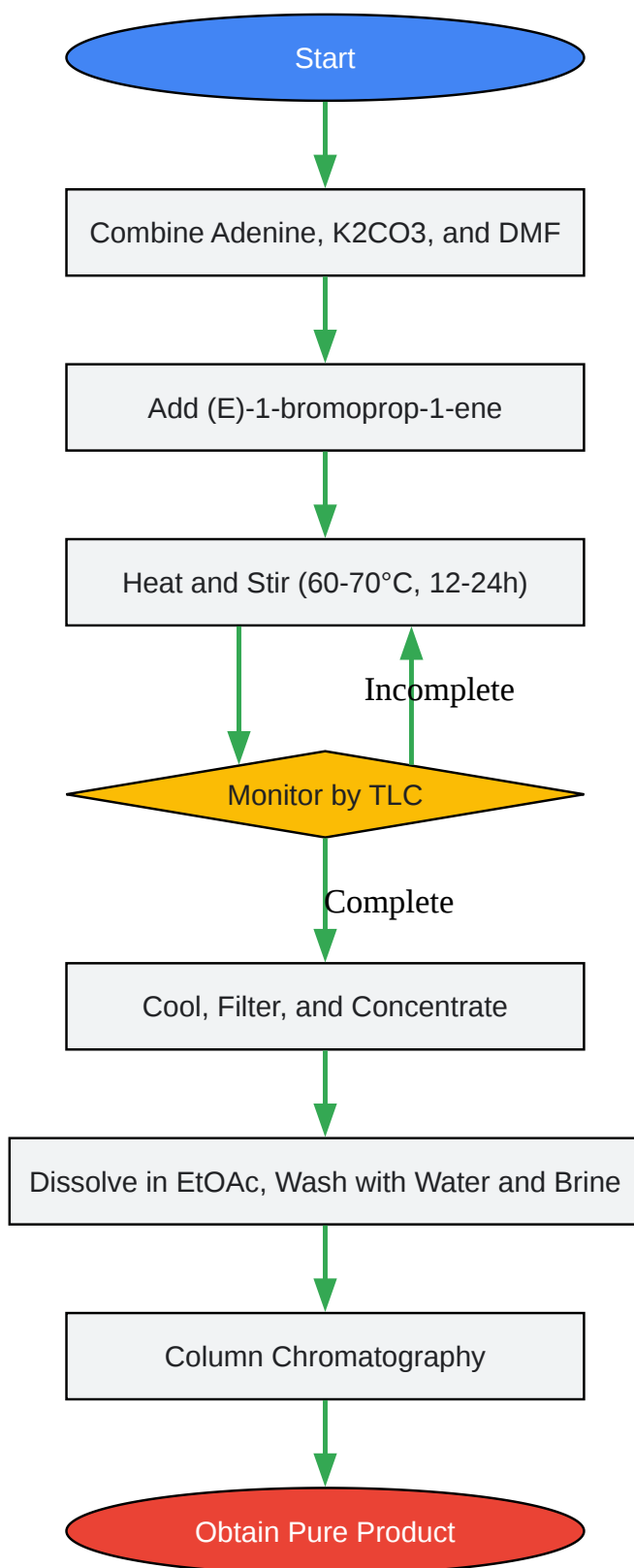
Core Synthesis Pathway

The primary synthesis route for (E)-9-(Prop-1-en-1-yl)-9H-purin-6-amine involves the direct N9-alkenylation of adenine. This reaction selectively introduces the prop-1-en-1-yl group at the N9 position of the purine ring, which is the thermodynamically favored site for alkylation in polar aprotic solvents.

A key publication by Chavakula, R. et al. in *Organic Preparations and Procedures International* outlines a specific and efficient method for this synthesis. The general approach is a base-catalyzed reaction between adenine and a suitable three-carbon electrophile.

Reaction Scheme:





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- To cite this document: BenchChem. [(E)-9-(Prop-1-en-1-yl)-9H-purin-6-amine synthesis pathway]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b560649#e-9-prop-1-en-1-yl-9h-purin-6-amine-synthesis-pathway]

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